

Solubility of C.I. Direct Blue 75 in water and organic solvents

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Compound of Interest		
Compound Name:	C.I. Direct blue 75	
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An In-depth Technical Guide on the Solubility of C.I. Direct Blue 75

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of the solubility of **C.I. Direct Blue 75**, a trisazo dye, in aqueous and organic media. While quantitative solubility data for **C.I. Direct Blue 75** is not readily available in published literature, this document compiles the existing qualitative information and offers comparative data from structurally related direct dyes. Furthermore, a detailed experimental protocol is provided to enable researchers to determine the precise solubility of **C.I. Direct Blue 75** in their own laboratory settings.

C.I. Direct Blue 75: An Overview

C.I. Name: Direct Blue 75 C.I. Number: 34220 CAS Number: 6428-60-0 Chemical Class: Trisazo Synonyms: Direct Blue 2GL, Direct Fast Blue 2GL[1]

Solubility Profile of C.I. Direct Blue 75

C.I. Direct Blue 75 is consistently reported to be soluble in water.[1][2][3] In contrast, it is described as insoluble in other organic solvents.[1] This solubility characteristic is typical for direct dyes, which are designed to be applied to cellulosic fibers from an aqueous bath.[4][5] The presence of multiple sulfonic acid groups in its molecular structure contributes to its high water solubility.



While precise quantitative solubility values for **C.I. Direct Blue 75** are not specified in the available literature, the following tables provide qualitative information for this dye and quantitative data for other direct blue dyes to serve as a reference.

Table 1: Qualitative Solubility of C.I. Direct Blue 75

Solvent	Solubility
Water	Soluble
Organic Solvents	Insoluble

Table 2: Quantitative Solubility of Other C.I. Direct Blue

Dyes in Water

C.I. Name (Synonym)	C.I. Number	CAS Number	Solubility in Water
Direct Blue 1 (Chicago Sky Blue 6B)	24410	2610-05-1	40 mg/mL
50 g/L (at 80 °C)			
10 mg/mL	_		
Soluble to 100 mM	_		
Direct Blue 2	22590	2429-73-4	35 g/L (at 85 °C)[6]
Direct Blue 15	24400	2429-74-5	10-50 mg/mL (at 68 °C)[7]
Direct Blue 86	74180	1330-38-7	40 g/L (at 60 °C), 80 g/L (at 97 °C)

Table 3: Quantitative Solubility of C.I. Direct Blue 1 in Organic Solvents



C.I. Name (Synonym)	Solvent	Solubility
Direct Blue 1 (Chicago Sky Blue 6B)	Methyl Cellosolve	10 mg/mL
Ethanol	0.6 mg/mL	

Experimental Protocol for Determining Dye Solubility

The following is a generalized experimental protocol for the determination of the solubility of a dye such as **C.I. Direct Blue 75** in various solvents. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Objective: To determine the solubility of **C.I. Direct Blue 75** in a given solvent (e.g., water, ethanol) at a specific temperature.

Materials and Equipment:

- C.I. Direct Blue 75 powder
- Solvent of interest (e.g., deionized water, ethanol, methanol, acetone)
- Analytical balance
- Volumetric flasks
- Beakers or flasks with stoppers
- Magnetic stirrer and stir bars
- Constant temperature water bath or incubator
- Centrifuge and centrifuge tubes
- Spectrophotometer and cuvettes
- Syringe filters (0.45 μm or smaller)



Pipettes

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of C.I. Direct Blue 75 powder to a known volume of the solvent in a flask. The amount of dye added should be more than what is expected to dissolve to ensure a saturated solution with visible solid dye remaining.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a constant temperature water bath set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- · Separation of Undissolved Solute:
 - After the equilibration period, allow the solution to stand undisturbed in the constant temperature bath for a few hours to let the undissolved solid settle.
 - Carefully withdraw a sample of the supernatant using a pipette. To ensure no solid
 particles are transferred, it is advisable to use a syringe filter attached to the pipette or to
 centrifuge the sample and then take the supernatant.
- Quantification of Dissolved Solute:
 - Accurately dilute a known volume of the clear, saturated supernatant with the same solvent to a concentration that falls within the linear range of a spectrophotometric calibration curve.
 - Measure the absorbance of the diluted solution at the wavelength of maximum absorbance (λmax) for C.I. Direct Blue 75.
 - Prepare a series of standard solutions of C.I. Direct Blue 75 with known concentrations in the same solvent.



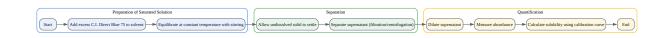
- Measure the absorbance of these standard solutions to construct a calibration curve (absorbance vs. concentration).
- Using the calibration curve, determine the concentration of the diluted supernatant.
- Calculate the original concentration of the saturated solution by accounting for the dilution factor. This value represents the solubility of C.I. Direct Blue 75 in the chosen solvent at that specific temperature.

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle dye powders in a well-ventilated area or a fume hood to avoid inhalation.
- Consult the Material Safety Data Sheet (MSDS) for C.I. Direct Blue 75 for specific handling and disposal instructions.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **C.I. Direct Blue 75**.



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Caption: Experimental workflow for determining dye solubility.

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